

High-performance liquid chromatography (HPLC) methods for Elvitegravir

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Elvitegravir-d6*

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Application Notes and Protocols for the HPLC Analysis of Elvitegravir

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantitative determination of Elvitegravir in pharmaceutical dosage forms and biological matrices using High-Performance Liquid Chromatography (HPLC). The methodologies outlined are based on validated methods published in peer-reviewed journals.

Introduction

Elvitegravir is an integrase strand transfer inhibitor used in the treatment of HIV-1 infection.[1] Accurate and reliable analytical methods are crucial for its quantification in drug formulation and for therapeutic drug monitoring. This application note describes various reversed-phase HPLC (RP-HPLC) methods that have been successfully developed and validated for the analysis of Elvitegravir. These methods are suitable for routine quality control analysis and for monitoring drug levels in patient plasma.[2][3]

Experimental Protocols

This section details the methodologies for several key HPLC experiments for Elvitegravir analysis.

Method 1: Simultaneous Estimation of Elvitegravir and Cobicistat in Pharmaceutical Dosage Forms

This method is adapted from a validated RP-HPLC method for the simultaneous determination of Elvitegravir and Cobicistat.[4][5]

1. Materials and Reagents:

- Elvitegravir and Cobicistat reference standards
- Methanol (HPLC grade)
- Dipotassium hydrogen orthophosphate (AR grade)
- Orthophosphoric acid (AR grade)
- Water (HPLC grade)

2. Equipment:

- HPLC system with a UV-Vis detector
- ODS C18 column (250 mm x 4.6 mm, 5 µm particle size)[4]
- Electronic balance
- pH meter
- Sonicator
- 0.45 µm membrane filters

3. Preparation of Solutions:

- Mobile Phase: Prepare a 0.02M dipotassium hydrogen orthophosphate buffer and adjust the pH to 3.3 with orthophosphoric acid. The mobile phase consists of this buffer and methanol in a ratio of 80:20 (v/v).[4] Filter the mobile phase through a 0.45 µm membrane filter and degas before use.

- **Standard Stock Solution:** Accurately weigh and dissolve appropriate amounts of Elvitegravir and Cobicistat reference standards in the mobile phase to obtain a desired concentration.
- **Sample Preparation:** For tablet dosage forms, weigh and finely powder not fewer than 20 tablets. Transfer a quantity of the powder equivalent to a single dose of Elvitegravir into a volumetric flask, dissolve in the mobile phase, sonicate for 15 minutes, and filter through a 0.45 µm membrane filter.

4. Chromatographic Conditions:

- **Column:** ODS C18 (250 mm x 4.6 mm, 5 µm)[4]
- **Mobile Phase:** 0.02M Dipotassium hydrogen orthophosphate buffer (pH 3.3) and Methanol (80:20 v/v)[4]
- **Flow Rate:** 1.0 mL/min[4]
- **Detection Wavelength:** 254 nm[4]
- **Injection Volume:** 20 µL
- **Column Temperature:** Ambient

Method 2: Simultaneous Estimation of Elvitegravir, Tenofovir, Emtricitabine, and Cobicistat in Tablets

This protocol is based on a validated RP-HPLC method for the simultaneous analysis of a four-drug combination tablet.[1][6]

1. Materials and Reagents:

- Elvitegravir, Tenofovir Disoproxil Fumarate, Emtricitabine, and Cobicistat reference standards
- Acetonitrile (HPLC grade)
- Ortho-phosphoric acid (OPA) (AR grade)
- Water (HPLC grade)

2. Equipment:

- HPLC system with a PDA detector
- Inertsil ODS C18 column (250 mm x 4.6 mm, 5 μ m)[1][6]
- Electronic balance
- pH meter
- Sonicator
- 0.45 μ m membrane filters

3. Preparation of Solutions:

- Mobile Phase: Prepare a mobile phase consisting of 0.1% ortho-phosphoric acid buffer and acetonitrile in a ratio of 30:70 (v/v).[6] Filter and degas the mobile phase.
- Standard Stock Solution: Prepare a stock solution containing known concentrations of Elvitegravir, Tenofovir, Emtricitabine, and Cobicistat in the mobile phase.
- Sample Preparation: Prepare the sample solution from the tablet dosage form as described in Method 1.

4. Chromatographic Conditions:

- Column: Inertsil ODS C18 (250 mm x 4.6 mm, 5 μ m)[1][6]
- Mobile Phase: 0.1% Ortho-phosphoric acid buffer and Acetonitrile (30:70 v/v)[6]
- Flow Rate: 1.0 mL/min[6]
- Detection Wavelength: 252 nm[6]
- Injection Volume: 20 μ L
- Run Time: 15 min[6]

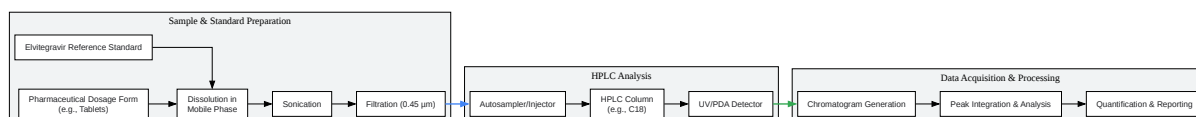
Data Presentation

The following table summarizes the quantitative data from various validated HPLC methods for Elvitegravir analysis.

Parameter	Method 1 (Elvitegravir/Cobicistat)[4]	Method 2 (Elvitegravir/Tenofovir/Emtricitabine/Cobicistat)[6]	Method 3 (Elvitegravir/Tenofovir DF/Emtricitabine/Cobicistat)[1]
Column	ODS (250mm x 4.6mm, 5 μ)	Inertsil ODS (250 mm x 4.6 mm, 5 μ m)	Inertsil ODS C18 (250 $\times$ 4.6 mm, 5 μ m)
Mobile Phase	0.02M KH ₂ PO ₄ buffer (pH 3.3) : Methanol (80:20)	0.1% OPA buffer : Acetonitrile (30:70)	Phosphate buffer (pH 2.5) : Acetonitrile (55:45)
Flow Rate	1.0 mL/min	1.0 mL/min	1.0 mL/min
Detection Wavelength	254 nm	252 nm	Not Specified
Retention Time (min)	3.71 $\pm$ 0.3	2.287	Not Specified
Linearity Range (μ g/mL)	12.5 - 75	75 - 225	1.5 - 9
Correlation Coefficient (r ²)	0.999	0.999	>0.9990
Accuracy (% Recovery)	98 - 102%	100.11%	Not Specified
Precision (%RSD)	< 2%	Not Specified	Not Specified
LOD (μ g/mL)	Not Specified	2.98	Not Specified
LOQ (μ g/mL)	Not Specified	9.98	Not Specified

Visualization

The following diagram illustrates a typical experimental workflow for the HPLC analysis of Elvitegravir.



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Caption: A typical workflow for the HPLC analysis of Elvitegravir.

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